

Physicochemical Properties and Specifications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: SDMA-d6

Cat. No.: B563667

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A Certificate of Analysis for **SDMA-d6** begins with the fundamental physicochemical properties of the compound. These details are essential for accurate sample preparation and storage. The compound is a deuterated form of SDMA, where six hydrogen atoms on the methyl groups have been replaced with deuterium.^[3]^[4]

Table 1: General Physicochemical Properties of **SDMA-d6**

Property	Value	Source
Chemical Name	N5-[bis(methyl-d3-amino)methylene]-L-Ornithine	[5]
Synonyms	Symmetric dimethylarginine-d6; NG,NG'-Dimethyl-L-arginine-d6	[3][4]
Molecular Formula	C ₈ H ₁₂ D ₆ N ₄ O ₂	[5]
Molecular Weight	208.29 g/mol	[4][5]
CAS Number	1331888-08-4	[5][6]
Appearance	White to light yellow solid	[5]
Solubility	H ₂ O: 125 mg/mL (with ultrasonic)	[4]
Storage	Store at -20°C, under nitrogen	[4][5]
Stability (in solvent)	6 months at -80°C; 1 month at -20°C	[3][5]

Note: Some suppliers may provide **SDMA-d6** as a dihydrochloride salt (C₈H₁₄D₆Cl₂N₄O₂), which will alter the molecular weight (281.21 g/mol) and solubility characteristics.[7]

Analytical Data and Quality Control

The core of the CoA is the analytical data, which validates the identity, purity, and isotopic enrichment of the compound. These tests ensure that the internal standard will perform reliably in quantitative assays.

Table 2: Summary of Analytical Specifications from Representative CoAs

Analytical Test	Specification / Result	Method	Source
Purity	98.07%	HPLC	[5]
100.00%	HPLC (ELSD)	[7]	
Isotopic Enrichment	99.9%	MS	[5]
Isotopic Purity	>95% (Actual: 98.5%)	MS	[7]
≥99% (d ₁ -d ₆)	MS	[8]	
Identity Confirmation	Conforms to Structure	NMR, MS	[7]
Elemental Analysis	Conforms to Formula	Combustion Analysis	[7]

Experimental Protocols

While detailed, proprietary standard operating procedures (SOPs) are not disclosed by manufacturers, the principles behind the key analytical tests are well-established. The primary application of **SDMA-d6** is as an internal standard for quantifying SDMA in biological matrices like plasma or serum, typically by liquid chromatography-tandem mass spectrometry (LC-MS/MS).[3][9]

Purity Determination by High-Performance Liquid Chromatography (HPLC)

The chemical purity of **SDMA-d6** is assessed to ensure that no significant impurities could interfere with its function.

- Objective: To separate **SDMA-d6** from any non-isotopically labeled impurities, synthetic precursors, or degradation products.
- Methodology:
 - Sample Preparation: A known concentration of **SDMA-d6** is dissolved in a suitable solvent, often the mobile phase starting condition.

- **Chromatographic Separation:** The sample is injected into an HPLC system. A reversed-phase column (e.g., C18) is commonly used. A gradient elution with a mobile phase consisting of an aqueous component (e.g., water with formic acid) and an organic component (e.g., acetonitrile or methanol) separates the compounds based on their polarity.
- **Detection:** As SDMA lacks a strong chromophore, detection can be achieved using an Evaporative Light Scattering Detector (ELSD) or by mass spectrometry.^[7]
- **Quantification:** The peak area of **SDMA-d6** is compared to the total area of all detected peaks to calculate the purity, typically expressed as a percentage.

Isotopic Enrichment and Identity Confirmation by Mass Spectrometry (MS)

Mass spectrometry is a critical tool for confirming the molecular weight and determining the extent of deuterium incorporation.

- **Objective:** To verify the molecular mass of **SDMA-d6** and quantify the percentage of molecules that are fully deuterated (d6) versus partially labeled (d1-d5) or unlabeled (d0) species.^[7]
- **Methodology:**
 - **Sample Introduction:** The sample is introduced into the mass spectrometer, often via direct infusion or from the outflow of an LC system.
 - **Ionization:** Electrospray ionization (ESI) is typically used to generate protonated molecular ions $[M+H]^+$.
 - **Mass Analysis:** The mass analyzer (e.g., Time-of-Flight or Quadrupole) separates the ions based on their mass-to-charge ratio (m/z).
 - **Data Analysis:** The resulting mass spectrum shows a cluster of peaks corresponding to the different isotopic forms (isotopologues). The relative intensity of the peak for the fully labeled d6 species (m/z 209.2) is compared to the intensities of the d0 through d5 species to calculate the isotopic enrichment.^{[7][10][11]}

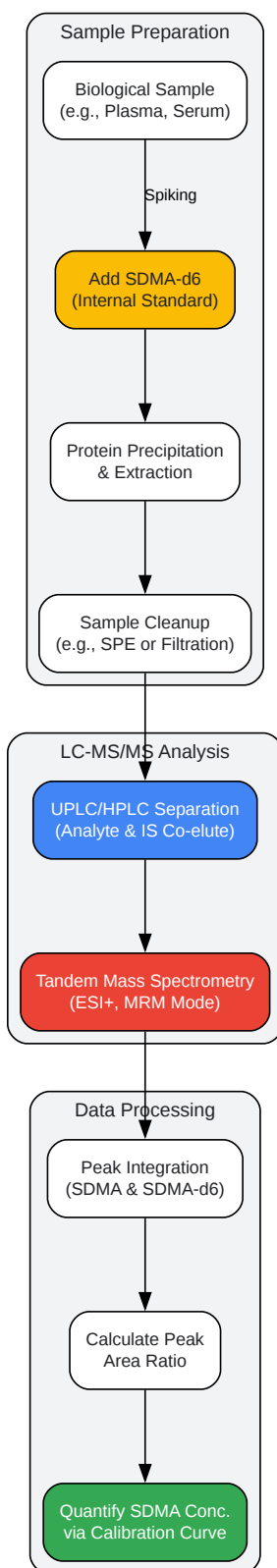
Structural Confirmation by Nuclear Magnetic Resonance (NMR)

NMR spectroscopy is used to confirm that the chemical structure of the synthesized compound is correct.

- Objective: To verify the molecular structure by analyzing the chemical environment of its atoms.
- Methodology:
 - Sample Preparation: The **SDMA-d6** sample is dissolved in a deuterated solvent (e.g., D₂O or DMSO-d₆).
 - Data Acquisition: The sample is placed in a high-field NMR spectrometer to acquire spectra (e.g., ¹H NMR, ¹³C NMR).
 - Spectral Analysis: The resulting spectrum is analyzed for chemical shifts, peak integrations, and coupling patterns. For **SDMA-d6**, the ¹H NMR spectrum would be expected to show the absence of signals corresponding to the methyl protons, confirming successful deuteration. The remaining signals should match the expected pattern for the rest of the molecule's protons.

Application Workflow and Signaling Context

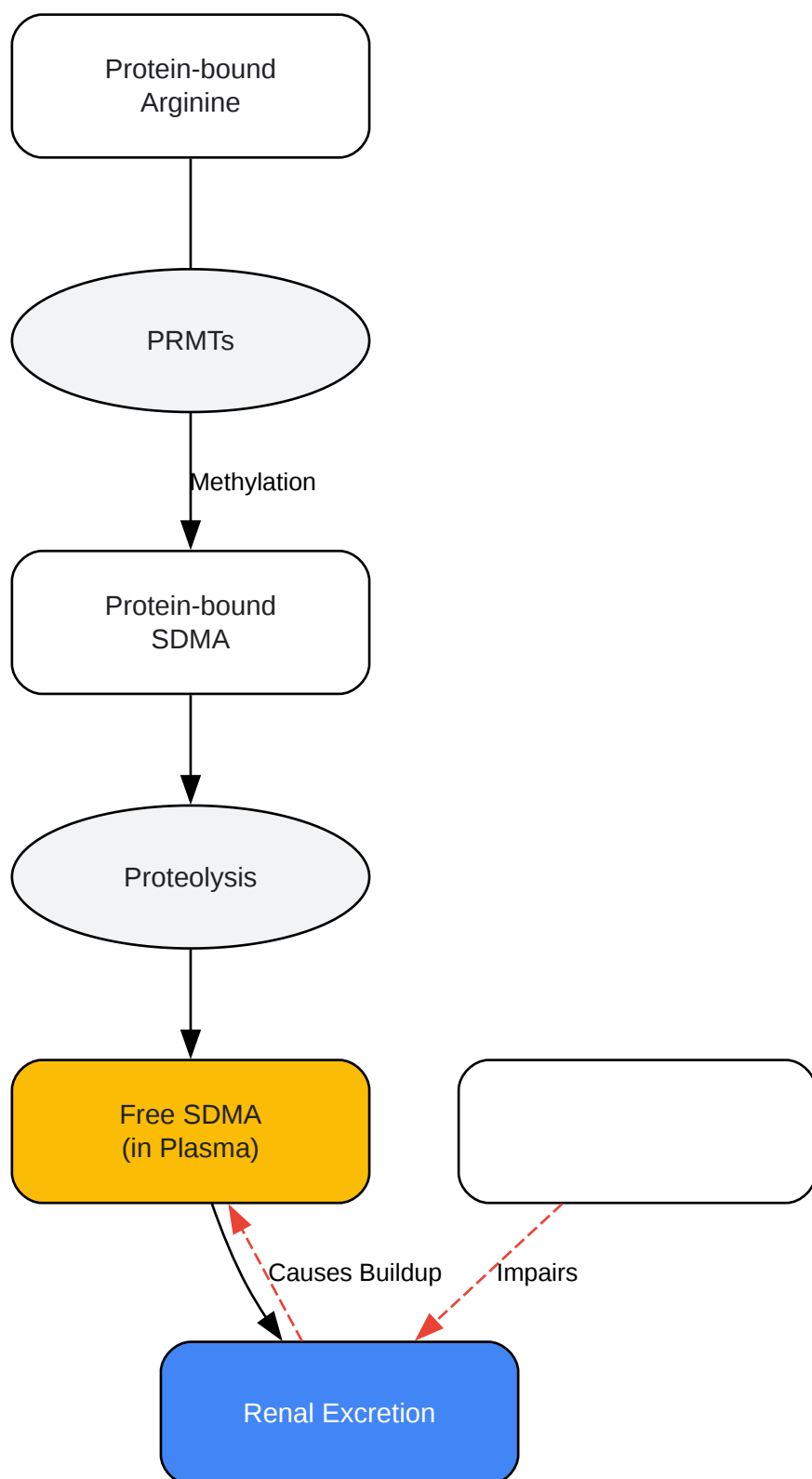
SDMA-d6 is indispensable for the accurate quantification of endogenous SDMA. The workflow below illustrates its use in a typical clinical or research setting using LC-MS/MS.



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Caption: Workflow for SDMA quantification using **SDMA-d6** internal standard.

SDMA itself is an endogenous inhibitor of nitric oxide synthase (NOS) activity and is primarily eliminated through renal excretion, making it a reliable biomarker for glomerular filtration rate (GFR).[1] Elevated levels of SDMA are associated with chronic kidney disease (CKD) and various cardiovascular diseases.[9][12]



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Caption: Simplified biological pathway of SDMA formation and clearance.

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- To cite this document: BenchChem. [Physicochemical Properties and Specifications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b563667#sdma-d6-certificate-of-analysis]

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